

Technical Protocol: Safe Disposal of 2-(4-Methylphenoxy)nicotinamide

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Compound of Interest

Compound Name: 2-(4-Methylphenoxy)nicotinamide

CAS No.: 175135-81-6

Cat. No.: B064517

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CAS Number: 175135-81-6 Formula: C₁₃H₁₂N₂O₂ Molecular Weight: 228.25 g/mol [1][2][4]

Executive Summary & Operational Directive

Immediate Action Required: Treat **2-(4-Methylphenoxy)nicotinamide** as a Hazardous Chemical Waste requiring high-temperature incineration.[1][2] Do not dispose of via sanitary sewer or municipal trash.

As a nicotinamide derivative containing a phenoxy ether linkage, this compound poses environmental risks if leached into groundwater (aquatic toxicity potential of pyridine derivatives) and releases nitrogen oxides (NO_x) upon combustion.[1] Your disposal strategy must prioritize thermal destruction in a facility equipped with scrubbers.[1]

Waste Stream Classification:

- Solid Waste: Non-halogenated Organic Solid (if pure).[1]
- Liquid Waste: Non-halogenated Organic Solvent (if dissolved in DMSO/MeOH).[1]

Chemical Profile & Hazard Assessment

Understanding the "Why" behind the protocol.

Effective disposal requires understanding the compound's stability and reactivity. **2-(4-Methylphenoxy)nicotinamide** is a stable solid at room temperature but poses specific risks during handling and thermal decomposition.^{[1][2]}

Property	Data	Operational Implication
Physical State	Solid (Crystalline Powder)	Dust generation is the primary exposure vector during transfer. ^{[1][2]}
Melting Point	~107°C	Stable under standard storage; will melt before decomposing in incinerators. ^{[1][2]}
Reactivity	Stable; Incompatible with Strong Oxidizers	CRITICAL: Do not commingle with nitric acid, perchlorates, or peroxides in waste streams. ^[3]
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.) ^{[1][5][6]}	Standard PPE (Nitrile gloves, safety glasses, fume hood) is mandatory. ^[3]
Decomposition	CO, CO ₂ , Nitrogen Oxides (NO _x)	Incineration requires afterburner/scrubber systems (Standard EPA requirement). ^{[1][3]}

Pre-Disposal Treatment & Segregation (The Self-Validating System)

A self-validating disposal system prevents downstream accidents by integrating safety checks before the waste leaves the bench.^{[1][2]}

A. Solid Waste (Pure Substance or Contaminated PPE)

Protocol:[1]

- Segregation Check: Verify the solid is free of oxidizing agents or heavy metals.
- Containerization: Collect in a wide-mouth high-density polyethylene (HDPE) or glass jar.
- Labeling: Apply a hazardous waste label immediately.[1] Must include:
 - Full Chemical Name (No abbreviations).
 - CAS #: 175135-81-6.[1][2][4]
 - Hazard Checkbox: "Irritant" and "Toxic" (precautionary).[1]

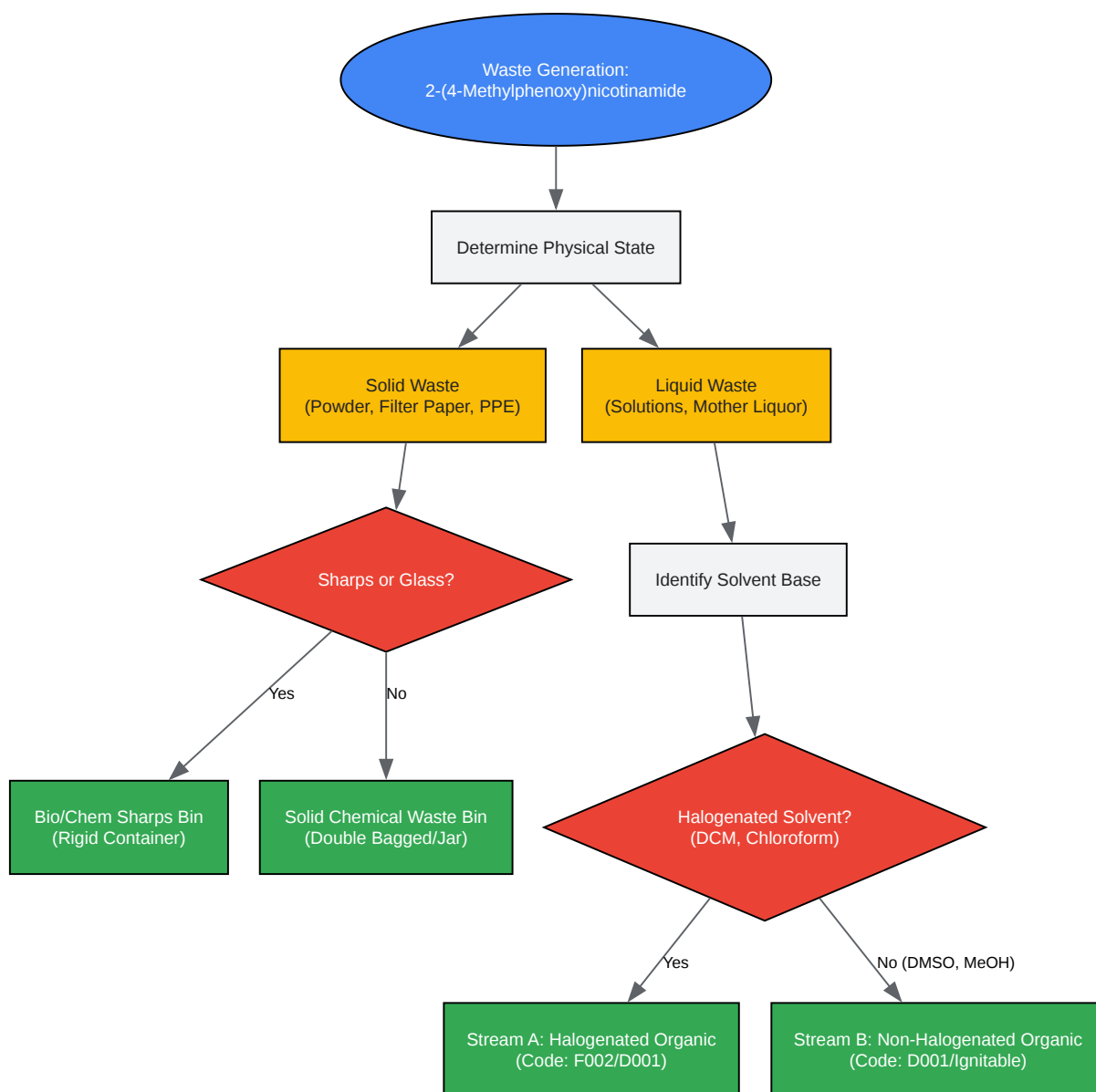
B. Liquid Waste (Mother Liquors / HPLC Effluent)

Protocol:

- Solvent Compatibility Check:
 - If dissolved in DMSO/Methanol/Ethanol: Segregate into "Non-Halogenated Organic" waste.[1]
 - If dissolved in Dichloromethane/Chloroform: Segregate into "Halogenated Organic" waste.[1]
- pH Validation: Check pH. If < 4 or > 10 , neutralize to pH 6–8 before adding to organic waste carboys to prevent container degradation or unexpected reactions.

Disposal Decision Logic (Visualization)

The following decision tree illustrates the operational workflow for segregating this specific compound.



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Figure 1: Waste Segregation Decision Matrix. This logic ensures compliance with RCRA regulations by separating halogenated and non-halogenated streams.

Step-by-Step Disposal Protocol

Scenario A: Disposing of Expired/Surplus Pure Solid

- PPE Donning: Wear nitrile gloves, lab coat, and safety goggles. Use a dust mask (N95) if handling outside a fume hood.^[1]
- Transfer: Carefully transfer the solid into a clear, sealable plastic bag or screw-top jar.
 - Why? Double containment prevents dispersion if the outer container fails.
- Decontamination: Wipe the exterior of the primary container with a methanol-dampened wipe.^[1] Dispose of the wipe in the solid waste bin.
- Tagging: Attach a Hazardous Waste Tag.
 - Constituents: "2-(4-Methylphenoxy)nicotinamide (100%)"^{[1][2][3]}
 - Hazards: Irritant.^{[1][6][7]}
- Storage: Store in the Satellite Accumulation Area (SAA) until pickup.

Scenario B: Accidental Spill Cleanup

- Isolate: Evacuate the immediate area (radius of 2 meters).^[1]
- Contain: If powder, cover with a damp paper towel to prevent dust generation.
- Clean:
 - Sweep up solids carefully using a dustpan and brush dedicated to hazardous waste.
 - Clean the surface with soap and water, followed by an alcohol wipe.
- Dispose: Place all cleanup materials (towels, gloves, sweepings) into the Solid Hazardous Waste container.

Regulatory Compliance & Codes

Compliance is non-negotiable. While **2-(4-Methylphenoxy)nicotinamide** is not explicitly "P-listed" or "U-listed" by the US EPA (40 CFR 261.33), it must be characterized by its properties.

[1][2][3]

- RCRA Classification:
 - If mixed with flammable solvents (Flash point < 60°C): D001 (Ignitable).[1]
 - If pure: Classify as Non-Regulated Chemical Waste (unless TCLP testing proves toxicity), but Best Practice dictates managing it as hazardous due to the pyridine moiety.
- European Waste Catalogue (EWC):
 - Code 07 05 13* (Solid wastes containing hazardous substances).[1][2]
- DOT Shipping (if transporting):
 - Generally not regulated as a dangerous good for transport unless in solution with a regulated solvent.[1]

References

- National Research Council. (2011).[1][2] Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. The National Academies Press.[8][9] [Link]1][10][8]
- U.S. Environmental Protection Agency (EPA). (2024).[1] Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. [Link]3]
- PubChem. (2024).[1][2] Compound Summary: **2-(4-Methylphenoxy)nicotinamide** (CAS 175135-81-6).[1][2][4] National Library of Medicine. [Link]1]
- Occupational Safety and Health Administration (OSHA). (2012).[1] Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200.[1][7][11] [Link]1]

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Sources

- [1. Buy 2-\(4-Methylphenoxy\)nicotinic acid | 54629-15-1 \[smolecule.com\]](#)
- [2. 2-\(4-Methylphenoxy\)-N-\(1H-pyrazol-3-yl\)-N-\(thiophen-2-ylmethyl\)acetamide | C17H17N3O2S | CID 67516108 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. CN1653048A - Pyridinecarboxamide derivatives and their use as insecticides - Google Patents \[patents.google.com\]](#)
- [4. 2-\(4-METHYLPHENOXY\)NICOTINAMIDE | CAS: 175135-81-6 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier \[finetechnology-ind.com\]](#)
- [5. merckmillipore.com \[merckmillipore.com\]](#)
- [6. aksci.com \[aksci.com\]](#)
- [7. fishersci.com \[fishersci.com\]](#)
- [8. chemistry.unm.edu \[chemistry.unm.edu\]](#)
- [9. reed.edu \[reed.edu\]](#)
- [10. Read "Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version" at NAP.edu \[nationalacademies.org\]](#)
- [11. sigmaaldrich.com \[sigmaaldrich.com\]](#)
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